

Introduction: The Strategic Utility of a Multifunctional Building Block

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Compound of Interest

Compound Name: 5-Chloro-4-fluoro-2-iodopyridine

Cat. No.: B13117359

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5-Chloro-4-fluoro-2-iodopyridine is a highly functionalized heterocyclic compound of significant interest in the fields of medicinal chemistry, agrochemical synthesis, and materials science.^{[1][2]} Its unique substitution pattern, featuring three distinct halogen atoms (F, Cl, I) at strategic positions on the pyridine ring, imparts a rich and tunable reactivity profile. The iodine atom, in particular, serves as a versatile handle for introducing molecular complexity via a range of cross-coupling reactions, such as Suzuki, Sonogashira, and Negishi couplings.^{[2][3]} The presence of fluorine can enhance metabolic stability, binding affinity, and pharmacokinetic properties of target molecules, making this reagent a valuable asset in modern drug discovery.^{[1][4]}

Given its reactivity and potential biological activity, a thorough understanding and strict adherence to safety protocols are paramount. This document serves as a self-validating system for its safe management, grounding all recommendations in established chemical safety principles and available data.

Section 1: Physicochemical and Structural Properties

Understanding the fundamental properties of a chemical is the foundation of its safe handling. The data below has been consolidated from various chemical suppliers and databases.

Property	Value	Source(s)
CAS Number	659731-48-3	[2][5]
Molecular Formula	C ₅ H ₂ ClFIN	[2][5][6]
Molecular Weight	257.43 g/mol	[2][5][6]
Appearance	White to off-white or brown solid	[2]
Melting Point	84-91 °C	[2]
Boiling Point	251 °C	[7]
Density	2.129 g/cm ³	[7]
Storage Temperature	2-8 °C (Refrigerator), Inert Atmosphere, Dark	[2][7]
InChIKey	MAQBAWYSDZIKIC-UHFFFAOYSA-N	[6]

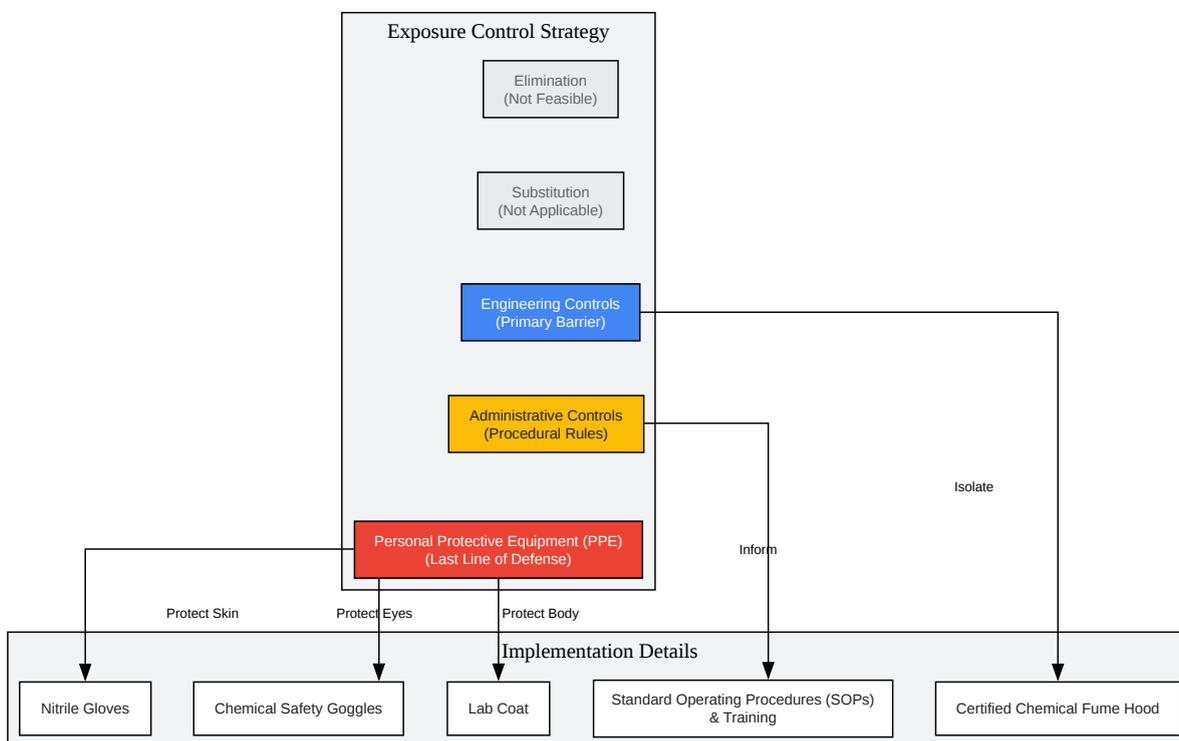
Section 2: GHS Hazard Identification and Classification

5-Chloro-4-fluoro-2-iodopyridine is classified as hazardous. The following table summarizes its GHS classification, which dictates the necessary precautionary measures.[8][9]

GHS Classification	Code	Hazard Statement
Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	[8]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation

Section 3: Exposure Controls and Personal Protection

A multi-layered approach is essential to minimize exposure. The hierarchy of controls, from most to least effective, should always be followed.



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Caption: Step-by-step workflow for safely handling solid **5-Chloro-4-fluoro-2-iodopyridine**.

Step-by-Step Handling Protocol:

- Preparation: Before retrieving the compound, ensure the chemical fume hood is operational and the workspace is clean. Prepare all necessary equipment (spatulas, weigh paper/boat, reaction vessel).
- Don PPE: Put on all required personal protective equipment as detailed in Section 3.
- Retrieve from Storage: Obtain the container from the refrigerator (2-8°C). [2]4. Equilibration: To prevent condensation of atmospheric moisture onto the cold solid, allow the sealed container to warm to room temperature inside a desiccator before opening.
- Dispensing: Conduct all weighing and dispensing operations inside the fume hood. Avoid creating dust. Use a dedicated spatula.
- Transfer: Carefully transfer the weighed solid to the reaction vessel. If the subsequent reaction is moisture or air-sensitive, this transfer should be done under an inert atmosphere (e.g., nitrogen or argon).
- Cleanup: Immediately after use, decontaminate the spatula and any weighing vessel with an appropriate solvent.
- Storage: Securely cap the original container and promptly return it to the designated refrigerated storage.

Storage Requirements:

- Temperature: Store in a refrigerator at 2-8°C. [2]* Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent potential degradation. [7]The container must be tightly closed. [8][9]* Light: Keep in a dark place, as some halogenated compounds can be light-sensitive. [7][9]* Incompatibilities: Store away from strong oxidizing agents. [9]

Section 5: First Aid and Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If respiratory irritation or difficulty breathing occurs, seek immediate medical attention. [8][9]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, get medical advice/attention. [8][9]
Eye Contact	Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [8][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical help. [8]

Spill Management:

- **Minor Spills:** Evacuate non-essential personnel. Wearing full PPE, carefully sweep up the solid material, avoiding dust generation. Place it into a suitable, labeled container for disposal. Clean the spill area with an appropriate solvent and absorbent material.
- **Major Spills:** Evacuate the area immediately and contact your institution's emergency response team.

Fire-Fighting Measures:

- Use a dry chemical, carbon dioxide, or foam extinguisher.
- Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear. [9]* **Hazardous Combustion Products:** Thermal decomposition can produce toxic gases,

including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), hydrogen iodide, and hydrogen chloride gas. [9]

Section 6: Reactivity Profile and Stability

- **Chemical Stability:** The compound is stable under recommended storage conditions. [9]*
Conditions to Avoid: Avoid exposure to heat, direct sunlight, and moisture. [9]*
Incompatible Materials: Avoid contact with strong oxidizing agents. [9]*
Reactivity: The C-I bond is the most labile and is the primary site for cross-coupling reactions. The other positions can also be functionalized under specific conditions, such as directed ortho-metalation, though this can be complex. The pyridine nitrogen is basic and can be protonated or alkylated.

Caption: Key reactivity sites on the **5-Chloro-4-fluoro-2-iodopyridine** molecule.

Section 7: Application and Synthesis Overview

This compound is a cornerstone intermediate for building complex molecules. [3] Its primary utility lies in the selective functionalization of the C2-position via the highly reactive C-I bond.

Example Synthetic Protocol: Lithiation-Iodination (Illustrative)

While the exact synthesis of **5-Chloro-4-fluoro-2-iodopyridine** is proprietary for many suppliers, the principles can be illustrated by analogous reactions on similar scaffolds, such as the iodination of a chloropyridine derivative. The synthesis often starts from a more readily available precursor like 5-Chloro-2-fluoropyridine. [7] A common strategy involves directed ortho-metalation followed by quenching with an iodine source.

Disclaimer: This is a generalized, illustrative protocol based on literature procedures for similar compounds. [10][11] It must be adapted and optimized by a qualified chemist.

- **Apparatus Setup:** Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, a nitrogen inlet, and a rubber septum.
- **Inert Atmosphere:** Purge the entire system with dry nitrogen or argon.

- **Precursor Solution:** In the flask, dissolve the precursor (e.g., 5-chloro-2-fluoropyridine) in a dry, aprotic solvent like tetrahydrofuran (THF).
- **Cooling:** Cool the solution to $-78\text{ }^{\circ}\text{C}$ using a dry ice/acetone bath.
- **Deprotonation:** Slowly add a strong, non-nucleophilic base, such as Lithium Diisopropylamide (LDA), dropwise via syringe, ensuring the internal temperature remains below $-70\text{ }^{\circ}\text{C}$. The base selectively removes a proton adjacent to a directing group.
- **Stirring:** Stir the resulting solution at $-78\text{ }^{\circ}\text{C}$ for 30-60 minutes to ensure complete formation of the lithiated intermediate.
- **Iodination:** Prepare a solution of iodine (I_2) in dry THF. Add this solution dropwise to the reaction mixture at $-78\text{ }^{\circ}\text{C}$.
- **Reaction:** Allow the reaction to stir at $-78\text{ }^{\circ}\text{C}$ for 1-2 hours.
- **Quenching:** Slowly quench the reaction by adding a saturated aqueous solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) to consume excess iodine.
- **Workup:** Allow the mixture to warm to room temperature. Transfer to a separatory funnel, add water, and extract the product into an organic solvent (e.g., ethyl acetate or diethyl ether).
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The crude product is then typically purified by column chromatography on silica gel.

Conclusion

5-Chloro-4-fluoro-2-iodopyridine is a powerful synthetic tool with significant potential in research and development. However, its utility is matched by its potential hazards. A comprehensive understanding of its physicochemical properties, reactivity, and associated toxicities is non-negotiable for its safe use. By implementing robust engineering controls, consistently using appropriate PPE, and adhering to the detailed handling and storage protocols outlined in this guide, researchers can mitigate risks and harness the full synthetic potential of this valuable intermediate.

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